

Application Notes: Preparation of ATF3 Inducer 1 Stock Solutions in DMSO

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Compound of Interest

Compound Name: ATF3 inducer 1

Cat. No.: B10857232

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Introduction

Activating Transcription Factor 3 (ATF3) is a key transcription factor involved in the cellular adaptive-response network.[1] As a member of the ATF/CREB family, it is induced by a wide array of stress signals and plays a pivotal role in regulating cellular processes such as metabolism, inflammation, and apoptosis.[2][3][4] **ATF3 inducer 1** is a potent small molecule designed to increase the expression of both ATF3 mRNA and protein.[5][6] Its utility in research has been demonstrated in studies showing its anti-metabolic syndrome (anti-MetS) activity in mice and its effects on adipogenesis.[5][7]

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **ATF3 inducer 1** for in vitro use. This document provides a detailed protocol for the preparation, storage, and handling of these solutions for researchers, scientists, and drug development professionals.

Compound Information and Properties

A summary of the key physical and chemical properties of **ATF3 inducer 1** is provided below. This information is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₃	[5][8]
Molecular Weight	230.22 g/mol	[5][8]
CAS Number	3038756-30-5	[5][8]
Appearance	White to light yellow solid	[5][8]
Purity (HPLC)	>99%	[8]

Solubility and Storage

The solubility and stability of **ATF3 inducer 1** in DMSO are critical factors for maintaining its biological activity.

Parameter	Recommendation	Reference
Solubility in DMSO	Up to 125 mg/mL (542.96 mM)	[5]
Storage (Solid Powder)	3 years at -20°C	[5][8]
Storage (DMSO Stock Solution)	6 months at -80°C or 1 month at -20°C	[5][8][9]

Note: The solubility of **ATF3 inducer 1** can be significantly affected by hygroscopic (water-absorbed) DMSO. It is highly recommended to use newly opened, anhydrous-grade DMSO for stock solution preparation.[5][6] If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[5][6]

Experimental Protocols

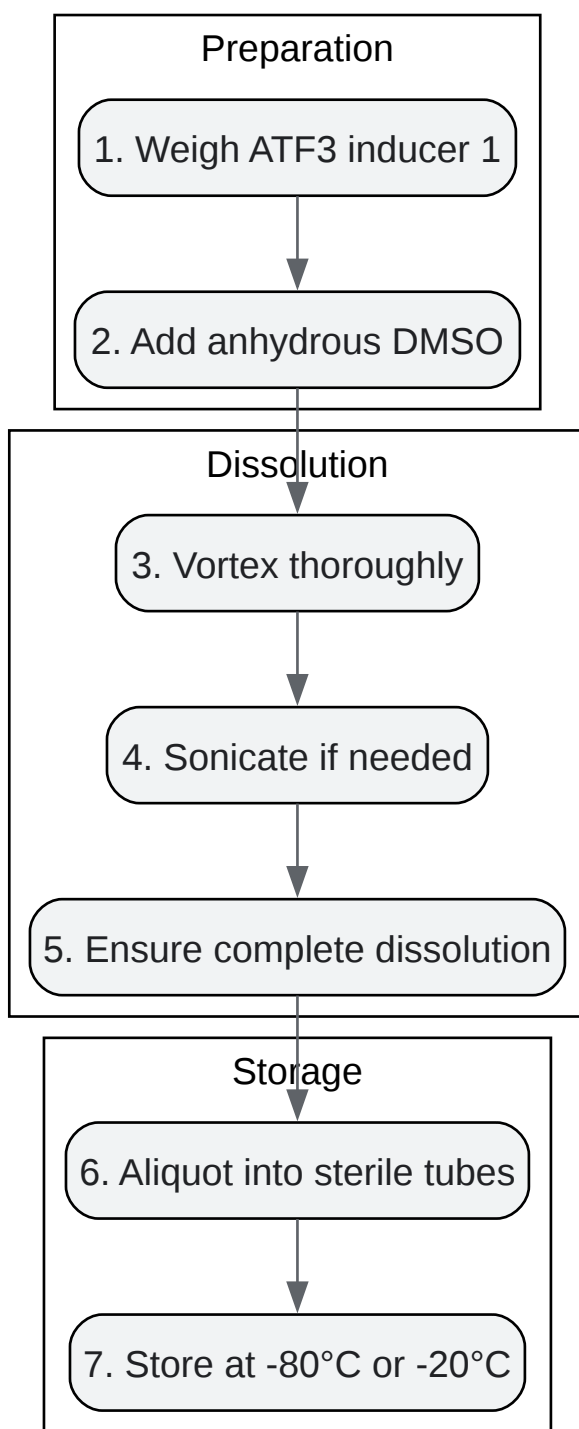
Materials

- **ATF3 inducer 1** (solid powder)
- Anhydrous-grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Pipettes and sterile filter tips

Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **ATF3 inducer 1**.



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Workflow for preparing **ATF3 inducer 1** stock solutions.

Step-by-Step Protocol for a 10 mM Stock Solution

- Preparation: Before starting, allow the vial of **ATF3 inducer 1** powder to equilibrate to room temperature to prevent moisture condensation.
- Weighing: Accurately weigh out the desired amount of the compound using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.30 mg of **ATF3 inducer 1**.
- Calculation: Use the following formula to determine the required mass for your desired volume and concentration: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Dissolution: Add the weighed powder to a sterile vial. Add the calculated volume of anhydrous DMSO. For a 10 mM solution using 2.30 mg of powder, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. A clear solution should be obtained.
- Sonication (if necessary): If the compound does not dissolve completely, place the vial in an ultrasonic bath for short intervals until the solution is clear.^[5]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[5][6]} Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[5]

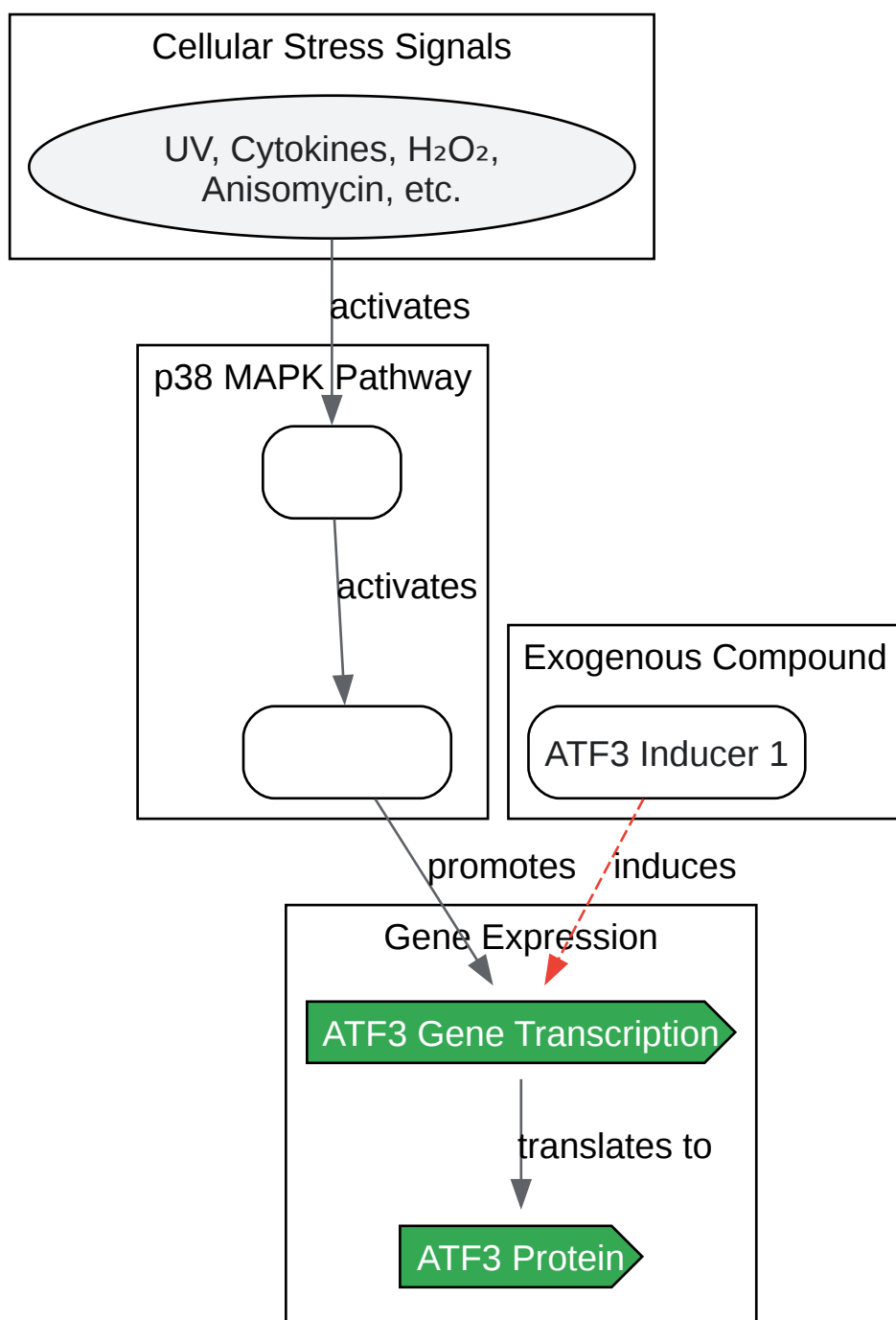
Stock Solution Preparation Table

The table below provides quick-reference volumes of DMSO needed to prepare common stock concentrations from a starting mass of 1 mg, 5 mg, or 10 mg of **ATF3 inducer 1**.

Desired Concentration	Mass of ATF3 Inducer 1 (MW = 230.22)	Volume of DMSO to Add
1 mM	1 mg	4.34 mL
5 mg	21.72 mL	
10 mg	43.44 mL	
5 mM	1 mg	0.87 mL
5 mg	4.34 mL	
10 mg	8.69 mL	
10 mM	1 mg	0.43 mL
5 mg	2.17 mL	
10 mg	4.34 mL	

ATF3 Signaling Pathway

ATF3 inducer 1 promotes the expression of ATF3. The induction of the endogenous ATF3 gene is often mediated by stress-activated protein kinase (SAPK) signaling pathways, with the p38 MAPK pathway playing a particularly critical role.^[2] Various cellular stressors activate upstream kinases, leading to the phosphorylation and activation of p38, which subsequently promotes the transcription of the ATF3 gene.



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Simplified diagram of ATF3 induction via the p38 MAPK pathway.

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References

- 1. ATF3, a Hub of the Cellular Adaptive-Response Network, in the Pathogenesis of Diseases: Is Modulation of Inflammation a Unifying Component? - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The regulation of ATF3 gene expression by mitogen-activated protein kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ATF3 transcription factor and its emerging roles in immunity and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Buy ATF3 inducer 1 [smolecule.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. glpbio.com [glpbio.com]
- 7. selleck.co.jp [selleck.co.jp]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. medchemexpress.com [medchemexpress.com]
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